

VU0152099 solubility and vehicle preparation

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Compound of Interest

Compound Name: VU0152099

Cat. No.: B1682264

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Technical Support Center: VU0152099

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and vehicle preparation of **VU0152099**, a potent and selective M4 muscarinic acetylcholine receptor (mAChR) positive allosteric modulator (PAM).

Frequently Asked Questions (FAQs) & Troubleshooting Guide

Q1: What is the recommended solvent for creating a stock solution of **VU0152099**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing a high-concentration stock solution of **VU0152099**.

Q2: What is the maximum known solubility of **VU0152099** in DMSO?

A2: **VU0152099** is soluble in DMSO at a concentration of 75 mg/mL (211.02 mM).^[1] Sonication is recommended to facilitate dissolution at this high concentration.^[1]

Q3: My **VU0152099** is not fully dissolving or has precipitated out of solution. What should I do?

A3: If you observe precipitation or phase separation during preparation, gentle heating and/or sonication can be used to aid dissolution.^[2] Ensure that your solvent is anhydrous and of high purity, as contaminants can affect solubility. For aqueous-based vehicles, it is crucial to add the

components in the correct order, typically starting with the organic solvent in which the compound is most soluble.

Q4: Can I prepare a stock solution in ethanol?

A4: While specific quantitative solubility data for **VU0152099** in 100% ethanol is not readily available in the provided search results, DMSO is the more frequently cited solvent for initial stock preparation. If your experimental design requires ethanol, it is advisable to perform a small-scale solubility test to determine the maximum achievable concentration.

Q5: What are the recommended storage conditions for **VU0152099** stock solutions?

A5: Prepared stock solutions of **VU0152099** should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, store at -80°C for up to 6 months.^[2] For short-term storage, -20°C for up to 1 month is recommended.^[2] Solutions should be protected from light.

Q6: I am observing unexpected effects of my vehicle control in my in vivo experiment. Why might this be?

A6: The vehicle itself can have physiological effects. For example, a vehicle of 5% Tween 80 in water has been observed to cause a temporary decrease in food taking in rats. It is crucial to conduct thorough vehicle-only control experiments to account for any baseline effects of the chosen vehicle.

Solubility Data

The following table summarizes the known solubility of **VU0152099** in various solvents and vehicle formulations.

Solvent/Vehicle	Concentration	Observations
DMSO	75 mg/mL (211.02 mM)	Sonication recommended.
Vehicle 1	≥ 1.25 mg/mL (3.52 mM)	Clear solution. Saturation unknown.
Vehicle 2	≥ 1.25 mg/mL (3.52 mM)	Clear solution. Saturation unknown.

Experimental Protocols: Vehicle Preparation

Below are detailed methodologies for preparing common in vivo vehicle formulations for **VU0152099**.

Protocol 1: Tween® 80-Based Vehicle

This protocol is suitable for general in vivo studies.

Materials:

- **VU0152099** powder
- Tween® 80
- Sterile deionized water
- Lukewarm water bath
- Magnetic stirrer and stir bar

Procedure:

- Weigh the required amount of **VU0152099**.
- In a sterile container, add the appropriate volume of Tween® 80 to constitute 5% of the final volume.
- Add the **VU0152099** powder to the Tween® 80.
- Place the container in a lukewarm water bath and stir the mixture until the **VU0152099** is fully wetted and a uniform suspension is formed.
- Slowly add the sterile deionized water while continuously stirring to reach the final desired concentration and a 5% Tween® 80 solution.
- This preparation should be made fresh daily.

Protocol 2: Multi-Component Vehicle (with PEG300)

This formulation is designed to achieve a clear solution at higher concentrations.

Materials:

- **VU0152099** powder
- DMSO
- PEG300
- Tween® 80
- Saline (0.9% NaCl)
- Sterile tubes for mixing

Procedure (for a 1 mL final volume):

- Prepare a 12.5 mg/mL stock solution of **VU0152099** in DMSO.
- In a sterile tube, add 400 µL of PEG300.
- Add 100 µL of the 12.5 mg/mL **VU0152099** DMSO stock solution to the PEG300 and mix thoroughly until uniform.
- Add 50 µL of Tween® 80 to the mixture and mix until uniform.
- Add 450 µL of saline to the mixture to bring the final volume to 1 mL. Mix until a clear solution is obtained.
- The final solvent composition will be 10% DMSO, 40% PEG300, 5% Tween® 80, and 45% Saline.

Protocol 3: Multi-Component Vehicle (with SBE-β-CD)

This is an alternative formulation for achieving a clear solution.

Materials:

- **VU0152099** powder
- DMSO
- 20% SBE- β -CD in Saline
- Sterile tubes for mixing

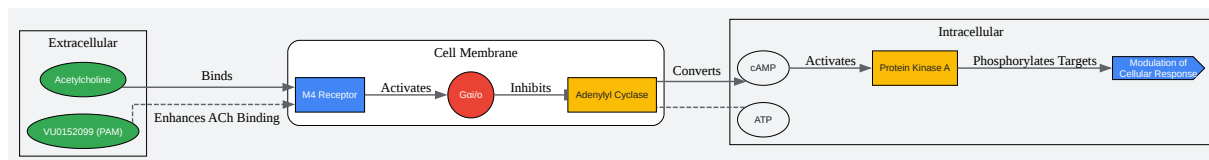
Procedure (for a 1 mL final volume):

- Prepare a 12.5 mg/mL stock solution of **VU0152099** in DMSO.
- In a sterile tube, add 900 μ L of 20% SBE- β -CD in Saline.
- Add 100 μ L of the 12.5 mg/mL **VU0152099** DMSO stock solution to the SBE- β -CD solution.
- Mix thoroughly until a clear solution is obtained.
- The final solvent composition will be 10% DMSO and 90% (20% SBE- β -CD in Saline).

Visualizations

M4 Muscarinic Acetylcholine Receptor Signaling Pathway

VU0152099 acts as a positive allosteric modulator of the M4 muscarinic acetylcholine receptor. The canonical signaling pathway for the M4 receptor involves coupling to G α i/o proteins, which leads to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels. This, in turn, reduces the activity of Protein Kinase A (PKA). M4 receptor activation can also lead to the modulation of ion channels, such as G-protein-coupled inwardly-rectifying potassium (GIRK) channels.

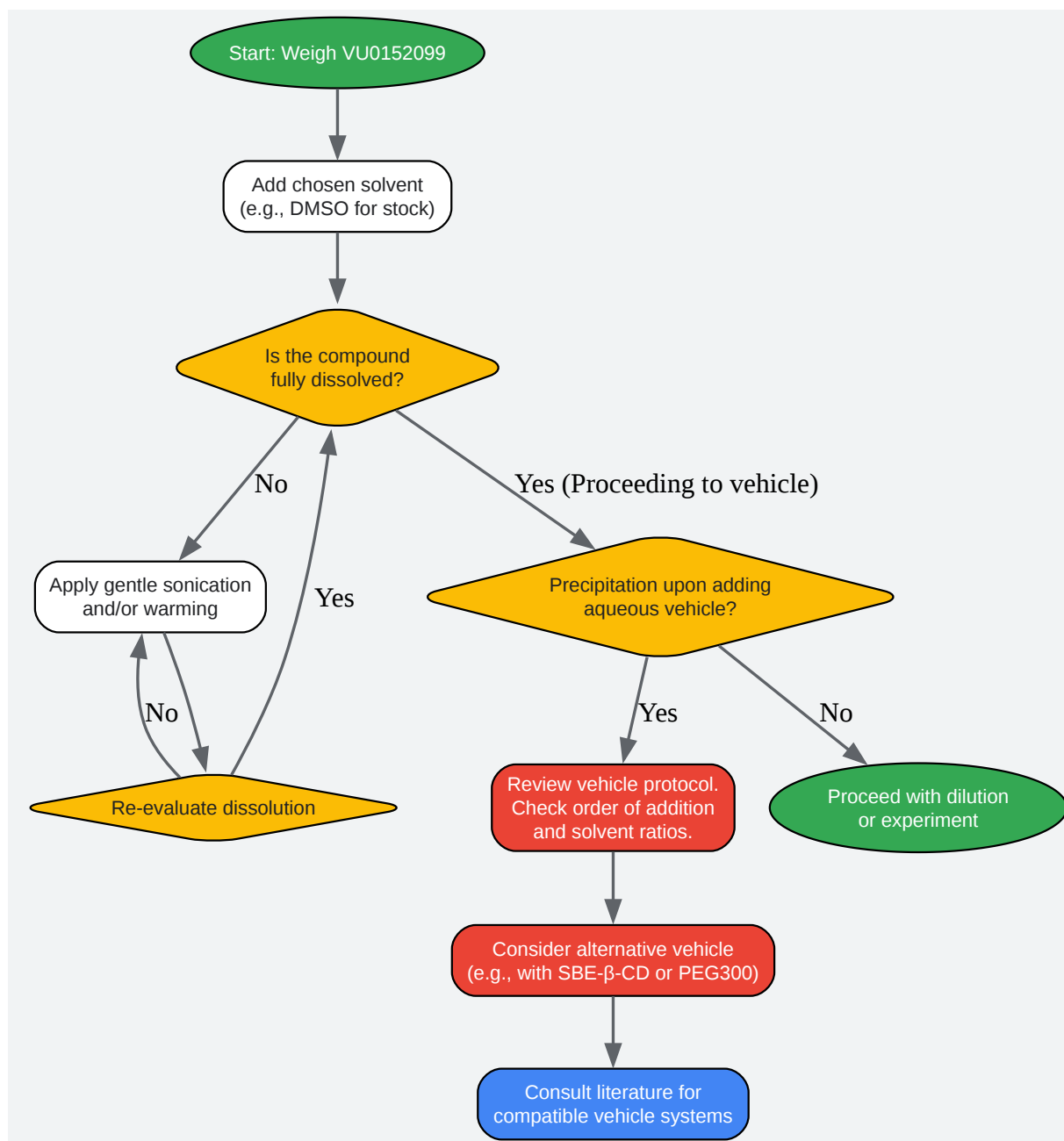


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Canonical M4 receptor signaling pathway.

Troubleshooting Workflow for VU0152099 Preparation

This workflow provides a logical sequence of steps to address common issues encountered during the preparation of **VU0152099** solutions.



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A troubleshooting workflow for **VU0152099** dissolution.

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References

- 1. VU0152099 | AChR | TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
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